

optimizing sethoxydim concentration for different grass species

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Compound of Interest

Compound Name: Sethoxydim

Cat. No.: B610796

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Technical Support Center: Optimizing Sethoxydim Concentration

This technical support center provides researchers, scientists, and drug development professionals with guidance on optimizing **sethoxydim** concentration for various grass species.

Frequently Asked Questions (FAQs)

Q1: What is the mode of action of **sethoxydim**?

Sethoxydim is a selective, post-emergent herbicide that functions as a lipid synthesis inhibitor. [1] It is rapidly absorbed through the leaf surfaces and transported to the meristematic tissues of the plant. [1] There, it inhibits the enzyme acetyl-CoA carboxylase (ACCase), which is crucial for the synthesis of fatty acids. [1] This disruption of lipid production leads to a failure in cell membrane integrity, particularly in areas of active growth, ultimately causing the death of the grass plant. [1] Broadleaf plants are not affected because they possess a different form of the ACCase enzyme. [1]

Q2: What are the typical symptoms of **sethoxydim** injury on susceptible grasses?

Symptoms of **sethoxydim** application on susceptible grasses typically appear within a few days to a week. Initial signs include a cessation of growth. [2] This is followed by the yellowing or reddening of leaves, starting at the tips and progressing downwards. [2] The growing point of

the plant will become necrotic and can be easily pulled out from the whorl.[3] Complete plant death usually occurs within two to three weeks.[4]

Q3: What factors can influence the efficacy of **sethoxydim**?

Several factors can impact the effectiveness of **sethoxydim**:

- Grass Species and Growth Stage: Different grass species exhibit varying levels of susceptibility to **sethoxydim**. Younger, actively growing grasses are generally more susceptible than mature or stressed plants.[2][5]
- Adjuvants: The addition of an oil adjuvant or non-ionic surfactant is critical for maximizing the absorption of **sethoxydim** through the leaf cuticle.[1]
- Environmental Conditions: Higher humidity and warmer temperatures tend to increase the effectiveness of **sethoxydim**. [1] Conversely, drought stress can reduce its efficacy.[1] **Sethoxydim** is considered rainfast within one hour of application.[6]
- Tank Mixing: Tank mixing **sethoxydim** with certain broadleaf herbicides can sometimes lead to reduced grass control, a phenomenon known as antagonism.[7][8] It is essential to consult product labels and conduct a jar test to ensure compatibility.[9][10]

Q4: Can **sethoxydim** cause injury to non-target crops?

While **sethoxydim** is selective for grasses, some broadleaf crops may exhibit temporary injury, such as leaf speckling, especially at higher application rates.[4] However, plants typically outgrow this condition within about 10 days with no long-term impact on vigor.[4] It is crucial to avoid spray drift onto desirable grass crops like corn, rice, and small grains, as they are highly susceptible.[5]

Q5: What is the potential for grass species to develop resistance to **sethoxydim**?

Repeated use of **sethoxydim** or other ACCase-inhibiting herbicides can lead to the selection of naturally occurring resistant biotypes within a grass population.[11] If you observe poor performance that cannot be attributed to environmental factors or application errors, a resistant biotype may be present.[11] To mitigate the risk of resistance, it is important to rotate herbicides with different modes of action and incorporate integrated weed management practices.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Poor control of target grass species	1. Incorrect sethoxydim concentration. 2. Grasses were too mature or stressed at the time of application. 3. Lack of an appropriate adjuvant (oil concentrate or non-ionic surfactant). 4. Antagonism from a tank-mix partner. 5. Environmental conditions (e.g., drought, low humidity) reduced herbicide uptake. 6. Potential herbicide resistance.	1. Verify the application rate against the recommended rates for the target species and growth stage (see Tables 1 & 2). 2. Apply when grasses are young and actively growing.[2] 3. Always include a recommended adjuvant at the proper concentration.[1] 4. Conduct a jar test for compatibility before tank mixing.[9][10] If antagonism is suspected, consider sequential applications.[7] 5. Apply during periods of higher humidity and when soil moisture is adequate for active plant growth.[1] 6. If resistance is suspected, consult with a local extension specialist and consider using a herbicide with a different mode of action.
Crop injury (e.g., leaf speckling)	1. Application rate was too high. 2. Spray drift onto a sensitive crop. 3. Application to a non-labeled or sensitive ornamental variety.[2] 4. Contamination of the spray tank with another herbicide.	1. Ensure the sprayer is properly calibrated to deliver the intended rate.[12] 2. Avoid spraying in windy conditions and use drift-reducing nozzles. [5] 3. Always consult the product label for a list of tolerant plant species and varieties.[4] 4. Thoroughly clean the sprayer tank before and after use.[4]

Inconsistent results across the treated area	1. Uneven spray coverage. 2. Variations in weed density or growth stage across the field. 3. Clogged or malfunctioning spray nozzles.	1. Ensure proper boom height and nozzle spacing for uniform coverage. 2. Scout the area before application to assess weed populations and adjust the application strategy accordingly. 3. Regularly inspect and clean all spray nozzles.

Data Presentation

Table 1: Recommended **Sethoxydim** Application Rates for Control of Annual Grasses

Grass Species	Maximum Height (inches)	Application Rate (pints/acre)
Barnyardgrass	8	1.5
Crabgrass, Large	6	1.5
Foxtail, Giant	8	1.5
Foxtail, Green	6	1.5
Foxtail, Yellow	6	1.5
Goosegrass	6	1.5
Johnsongrass, Seedling	18	1.5
Panicum, Fall	8	1.5
Panicum, Texas	6	1.5
Ryegrass, Annual	6	2.25
Volunteer Corn	24	1.5
Volunteer Cereals	6	2.25

Data synthesized from product labels.^{[5][11]} Rates may vary based on environmental conditions and grass density. Always consult the specific product label for detailed instructions.

Table 2: Recommended **Sethoxydim** Application Rates for Control of Perennial Grasses

Grass Species	Maximum Height (inches)	Application Rate (pints/acre)
Bermudagrass	6 (stolon length)	2.25
Fescue, Tall	12	2.25
Quackgrass	8	2.25
Torpedograss	-	2.5 (40 oz/acre)

Data synthesized from product labels and research publications.^{[5][6][11]} Perennial grasses may require sequential applications for complete control.

Experimental Protocols

Protocol 1: Greenhouse Dose-Response Bioassay for Determining Optimal **Sethoxydim** Concentration

Objective: To determine the effective dose (ED) of **sethoxydim** required to achieve a desired level of control (e.g., ED₅₀ or ED₉₀) for a specific grass species.

Materials:

- **Sethoxydim** formulation
- Oil concentrate or non-ionic surfactant
- Target grass species grown in pots to a uniform growth stage (e.g., 3-4 leaf stage)
- Greenhouse or growth chamber with controlled environmental conditions
- Calibrated research track sprayer or hand-held sprayer

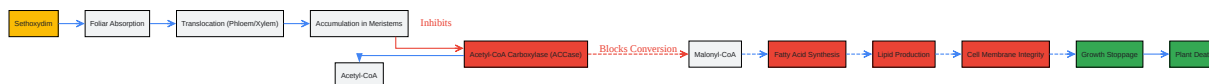
- Distilled water
- Measuring cylinders and pipettes
- Personal Protective Equipment (PPE)

Methodology:

- **Plant Preparation:** Grow the target grass species from seed in pots containing a standard potting mix. Ensure uniform germination and growth by providing optimal light, water, and nutrients. Select plants of a consistent growth stage for the experiment.
- **Herbicide Stock Solution Preparation:** Prepare a stock solution of **sethoxydim**. Accurately measure the required amount of the commercial formulation and dilute it in a known volume of distilled water containing the recommended concentration of the adjuvant.
- **Dose Range Selection:** Based on literature and product label recommendations, select a range of at least 5-7 **sethoxydim** concentrations to apply. The range should be logarithmic and bracket the expected ED₅₀ value. Include an untreated control (sprayed with water and adjuvant only).
- **Herbicide Application:** Calibrate the sprayer to deliver a known volume of spray solution per unit area.^[13] Randomly assign treatments to the potted plants. Apply the different **sethoxydim** concentrations to the respective plants, ensuring uniform coverage of the foliage.
- **Post-Treatment Care:** Return the plants to the greenhouse or growth chamber and maintain optimal growing conditions.
- **Data Collection:** At predetermined intervals (e.g., 7, 14, and 21 days after treatment), visually assess the percentage of injury or control for each plant. At the end of the experiment, harvest the above-ground biomass, dry it in an oven at 70°C for 72 hours, and record the dry weight.
- **Data Analysis:** Analyze the data using a non-linear regression model to fit a dose-response curve.^[14] From the curve, calculate the ED₅₀ and ED₉₀ values, which represent the

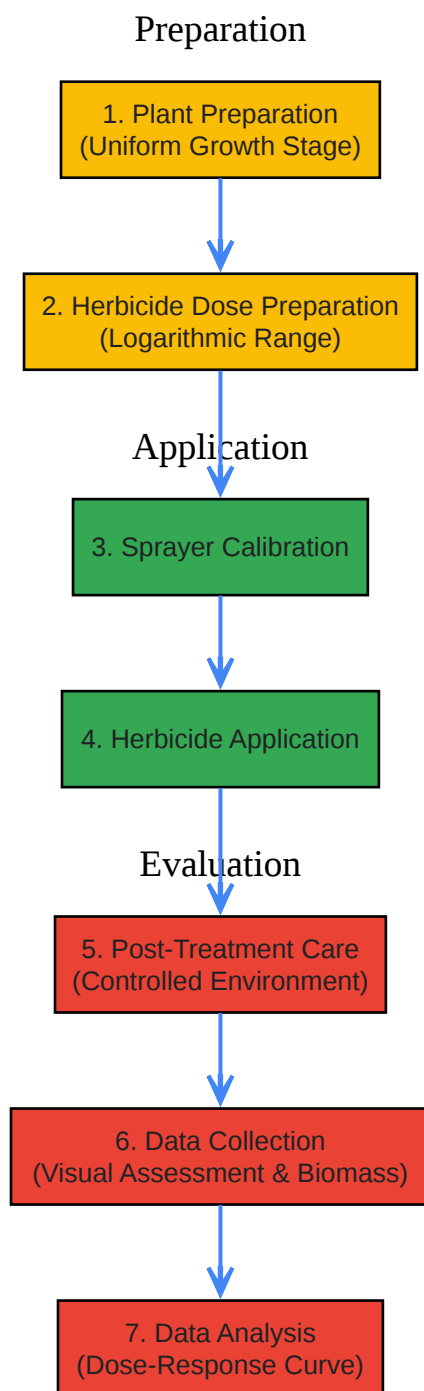
sethoxydim concentration required to cause 50% and 90% reduction in biomass, respectively.

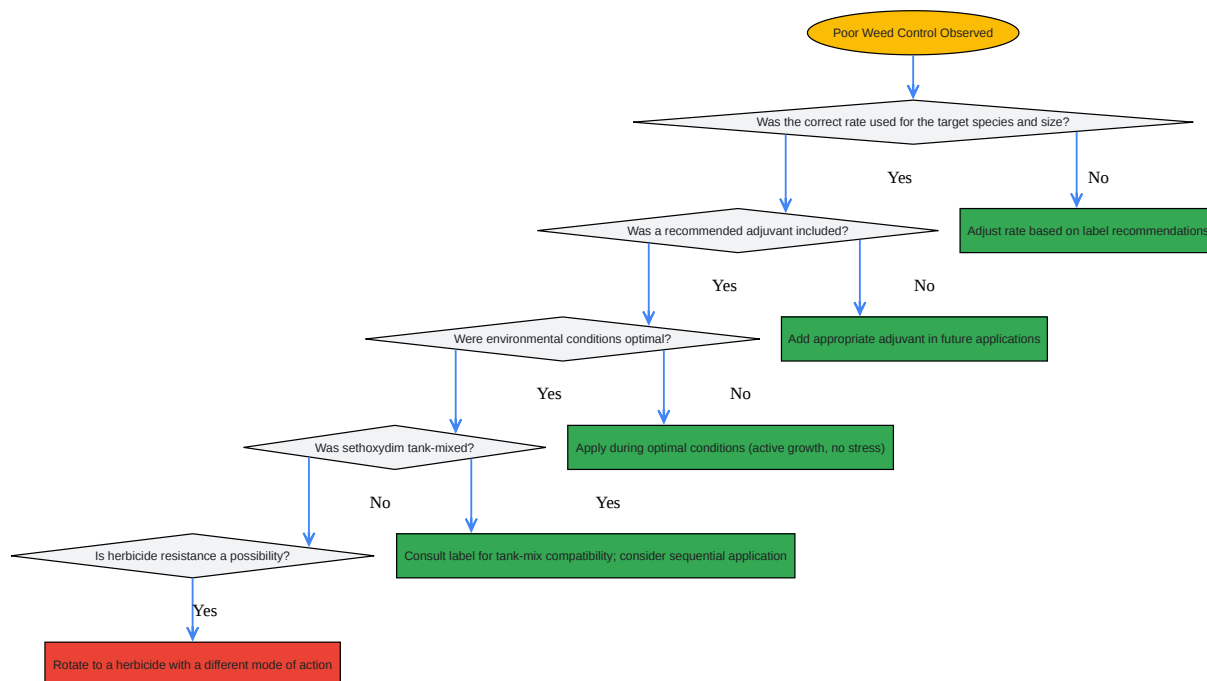
Visualizations



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Caption: Mode of action signaling pathway for **sethoxydim**.





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References

- 1. invasive.org [invasive.org]
- 2. Segment (sethoxydim) | NC State Extension Publications [content.ces.ncsu.edu]
- 3. Herbicide Treatment Table for Inside Greenhouses / Floriculture and Ornamental Nurseries / Agriculture: Pest Management Guidelines / UC Statewide IPM Program (UC IPM) [ipm.ucanr.edu]
- 4. gracofertilizer.com [gracofertilizer.com]
- 5. domyown.com [domyown.com]
- 6. Sethoxydim Considerations - Plant Management in Florida Waters - An Integrated Approach - University of Florida, Institute of Food and Agricultural Sciences - UF/IFAS [plants.ifas.ufl.edu]
- 7. Check antagonism before pulling trigger on tank-mixed herbicides – The Seam [theseam.com]
- 8. Tank mix compatibility – Sprayers 101 [sprayers101.com]
- 9. Pesticide Tank Mix Incompatibility [exactoinc.com]
- 10. Tank Mixing 101: Principles for Optimal Application | Corteva Agriscience [corteva.com]
- 11. docs.diypestcontrol.com [docs.diypestcontrol.com]
- 12. How to calculate herbicide rates and calibrate herbicide applicators [extension.umn.edu]
- 13. plantprotection.pl [plantprotection.pl]
- 14. Dose–Response Curves of Pelargonic Acid against Summer and Winter Weeds in Central Italy [mdpi.com]
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